

Application Notes and Protocols for Handling 2-Bromo-6-Cyanopyridine

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Compound of Interest

Compound Name: 6-Bromo-2-pyridinecarbonitrile

Cat. No.: B023229

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and use of 2-bromo-6-cyanopyridine in a laboratory setting. The information is compiled from Safety Data Sheets (SDS) and established laboratory safety protocols to ensure the well-being of personnel and the integrity of research.

Hazard Identification and Risk Assessment

2-Bromo-6-cyanopyridine is a chemical compound that requires careful handling due to its potential health hazards. A thorough risk assessment should be conducted before commencing any work with this substance.

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1]
- Skin Irritation (Category 2): Causes skin irritation.[1]
- Serious Eye Damage (Category 1): Causes serious eye damage.[1]
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[1]

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation.
- Skin Contact: Causes skin irritation and may be harmful if absorbed through the skin.
- Eye Contact: Causes serious eye damage.
- Ingestion: Harmful if swallowed.

Personal Protective Equipment (PPE)

The selection and proper use of PPE are critical to minimize exposure to 2-bromo-6-cyanopyridine. The following table summarizes the recommended PPE.

Body Part	Recommended Protection	Specification/Standard
Eyes/Face	Chemical splash goggles or safety glasses with side shields. A face shield is recommended when there is a risk of splashing.	OSHA 29 CFR 1910.133 or European Standard EN166. [2]
Skin	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber). A lab coat or chemical-resistant apron should be worn.	Inspect gloves for integrity before each use.
Respiratory	A NIOSH/MSHA-approved respirator with an appropriate cartridge is necessary if working outside of a fume hood or if dust/aerosols are generated.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149. [2]

Glove Compatibility:

While specific breakthrough times for 2-bromo-6-cyanopyridine are not readily available, data for similar chemical classes can provide guidance. It is crucial to consult the glove

manufacturer's specific chemical resistance data.

Glove Material	General Recommendation for Pyridines & Brominated Compounds	Breakthrough Time (General Guide)
Nitrile	Fair to Good for short-term splash protection. Not recommended for prolonged contact. [3] [4]	Breakthrough can occur in less than 15 minutes for thin disposable gloves. [3]
Neoprene	Fair	> 1 hour [2]
Butyl Rubber	Excellent	> 8 hours [2]
Viton®	Excellent	> 8 hours

Note: The breakthrough times are general estimates and can be affected by factors such as glove thickness, chemical concentration, and temperature. Always change gloves immediately after known contact.

Engineering Controls

- Ventilation: All work with 2-bromo-6-cyanopyridine should be conducted in a well-ventilated area.
- Fume Hood: A properly functioning chemical fume hood is mandatory when handling the solid compound or solutions to minimize inhalation exposure.
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in good working order in the immediate work area.[\[5\]](#)

Safe Handling and Storage

- Handling:
 - Avoid all personal contact, including inhalation.
 - Wear appropriate PPE as outlined in Section 2.

- Avoid generating dust. Use weighing paper or a contained system when transferring the solid.
- Wash hands thoroughly after handling, even if gloves were worn.
- Do not eat, drink, or smoke in the laboratory.
- Storage:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area.
 - Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
 - Store away from sources of heat and ignition.

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- Spill:
 - Small Spill: Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. Clean the spill area with a suitable solvent.
 - Large Spill: Evacuate the area and prevent entry. Contact your institution's environmental health and safety department for assistance.

Experimental Protocol: Suzuki-Miyaura Cross-Coupling Reaction

This protocol provides a general procedure for a Suzuki-Miyaura cross-coupling reaction using 2-bromo-6-cyanopyridine as a substrate. This reaction is a common method for forming carbon-carbon bonds in drug discovery and development.

Materials:

- 2-bromo-6-cyanopyridine
- Arylboronic acid
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$)
- Base (e.g., K_2CO_3)
- Anhydrous solvent (e.g., 1,4-dioxane or toluene)
- Water (degassed)
- Schlenk flask or reaction vial with a stir bar
- Inert gas supply (Argon or Nitrogen)

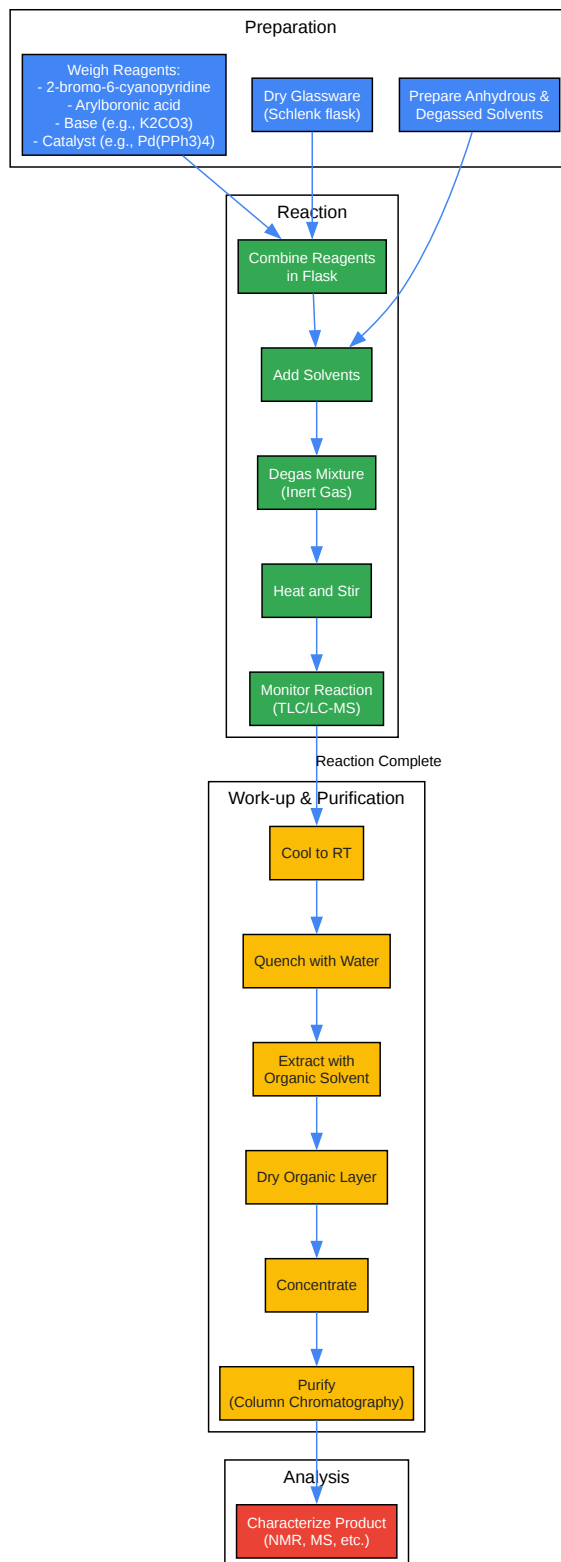
Procedure:

- **Reaction Setup:** To a dry Schlenk flask under an inert atmosphere, add 2-bromo-6-cyanopyridine (1.0 eq.), the arylboronic acid (1.2 eq.), and the base (2.0 eq.).
- **Catalyst Addition:** Add the palladium catalyst (0.05 eq.) to the flask.
- **Solvent Addition:** Add the anhydrous organic solvent and degassed water to the flask.
- **Degassing:** Purge the reaction mixture with an inert gas for 15-20 minutes.
- **Reaction:** Heat the mixture to the desired temperature (typically 80-100 °C) and stir for the required time (monitor by TLC or LC-MS).

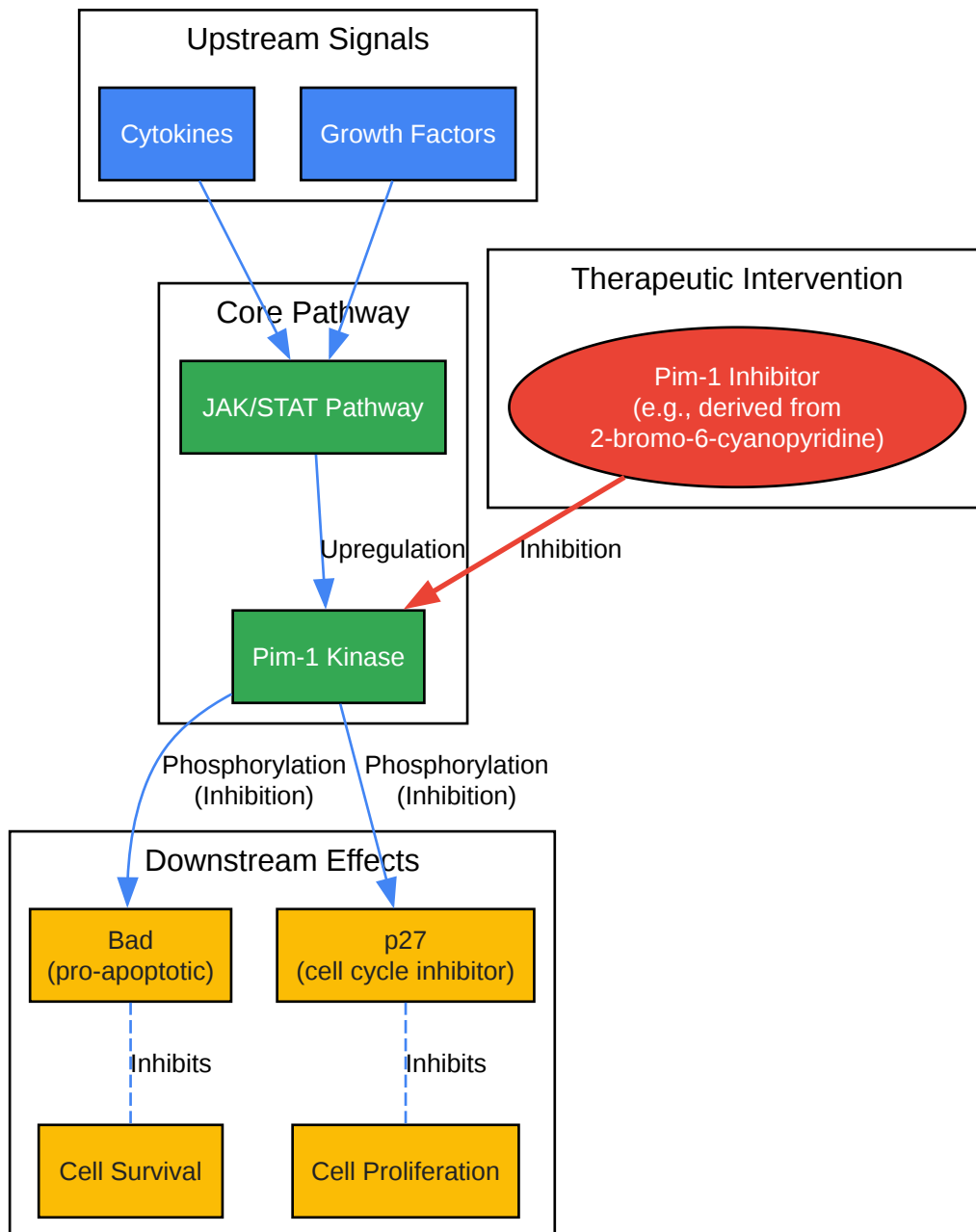
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography.

Experimental Workflow Diagram:

Suzuki-Miyaura Cross-Coupling Workflow



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